

"ethyl 5-cyano-1H-pyrazole-4-carboxylate mechanism of formation"

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Compound of Interest

Compound Name: **ethyl 5-cyano-1H-pyrazole-4-carboxylate**

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An In-depth Technical Guide on the Formation of **Ethyl 5-Cyano-1H-pyrazole-4-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

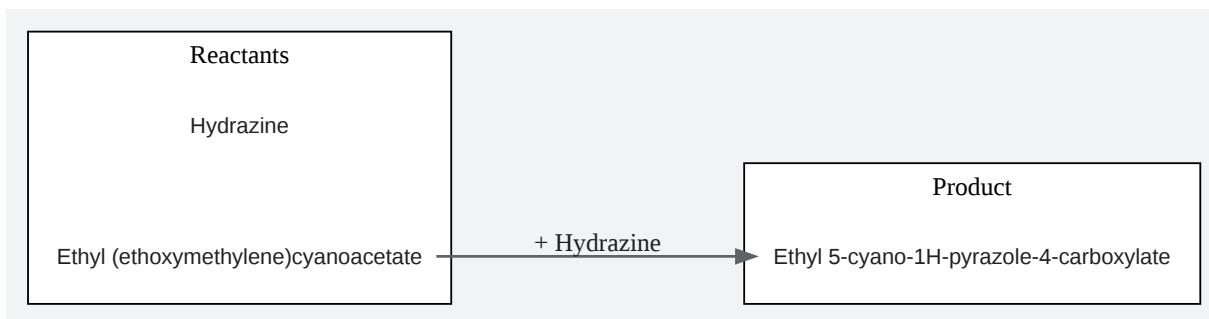
Ethyl 5-cyano-1H-pyrazole-4-carboxylate is a pivotal heterocyclic building block in the synthesis of a wide array of pharmaceutical compounds, particularly in the development of kinase inhibitors and other therapeutic agents. Its rigid, planar structure and multiple functional groups offer a versatile scaffold for designing molecules with specific biological activities. This technical guide provides a detailed examination of the predominant mechanism for its formation, a comprehensive experimental protocol, and relevant quantitative data. The synthesis primarily involves a cyclocondensation reaction between ethyl (ethoxymethylene)cyanoacetate and hydrazine, a robust and efficient method for constructing the pyrazole ring system.

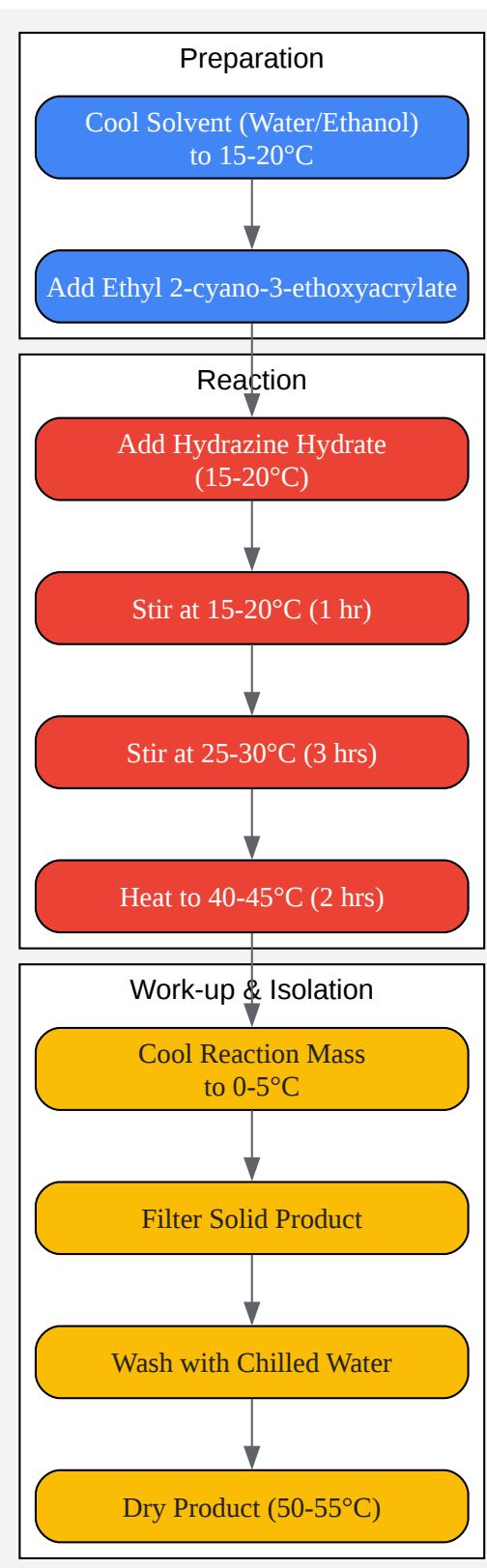
Core Synthesis Pathway and Mechanism

The most common and direct synthesis of **ethyl 5-cyano-1H-pyrazole-4-carboxylate** is achieved through the reaction of ethyl 2-cyano-3-ethoxyacrylate, also known as ethyl (ethoxymethylene)cyanoacetate, with hydrazine hydrate.^[1] This reaction proceeds via a well-

established pathway involving nucleophilic substitution followed by an intramolecular cyclization and subsequent tautomerization to yield the stable aromatic pyrazole ring.

The overall reaction is depicted below:



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References

- 1. WO2011064798A1 - Process for the preparation of a pyrazole derivative - Google Patents [patents.google.com]
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